

# Environmental Fate and Degradation of Dodecylamine: A Technical Guide

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## Compound of Interest

Compound Name: Dodecylamine

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## Introduction

**Dodecylamine**, a primary aliphatic amine, finds application in various industrial processes, including as a corrosion inhibitor, flotation agent, and chemical intermediate. Its potential release into the environment necessitates a thorough understanding of its environmental fate and degradation pathways. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the environmental distribution, abiotic and biotic degradation, and analytical methodologies for **dodecylamine**.

## Environmental Distribution and Transport

The environmental distribution of **dodecylamine** is primarily governed by its physicochemical properties, which dictate its partitioning between air, water, soil, and sediment.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>27</sub> N	
Molecular Weight	185.35 g/mol	[1]
Water Solubility	78 mg/L (at 25 °C and pH 11.8)	[1]
Vapor Pressure	8.05 x 10 <sup>-3</sup> mm Hg (at 25 °C)	[1]
pKa	10.63	[1]
Log Kow (Octanol-Water Partition Coefficient)	4.76 (estimated)	
Koc (Soil Organic Carbon-Water Partitioning Coefficient)	9,300 (estimated)	[1]
BCF (Bioconcentration Factor)	2,400 (estimated)	[1]

## Environmental Fate Summary

**Dodecylamine**'s high estimated soil organic carbon-water partitioning coefficient (Koc) of 9,300 suggests that it is expected to be immobile in soil[1]. Due to its pKa of 10.63, **dodecylamine** will exist predominantly in its protonated form in most environmental matrices (pH 5-9), further limiting its volatilization from moist soil and water surfaces[1]. The estimated bioconcentration factor (BCF) of 2,400 indicates a very high potential for bioconcentration in aquatic organisms[1].

## Abiotic Degradation

Abiotic degradation processes contribute to the transformation of **dodecylamine** in the environment, primarily through atmospheric photooxidation.

## Atmospheric Degradation

In the atmosphere, vapor-phase **dodecylamine** is degraded by reaction with photochemically-produced hydroxyl radicals[1]. The estimated atmospheric half-life for this reaction is approximately 8.4 hours, based on a rate constant of 4.6 x 10<sup>-11</sup> cm<sup>3</sup>/molecule-sec at 25 °C[1].

## Hydrolysis

Given the stability of the C-N bond in aliphatic amines, hydrolysis is not expected to be a significant degradation pathway for **dodecylamine** under typical environmental pH conditions (pH 4-9).

## Biodegradation

Biodegradation is the primary mechanism for the removal of **dodecylamine** from soil and aquatic environments. Both aerobic and anaerobic microorganisms have been shown to degrade long-chain alkylamines.

### Aerobic Biodegradation

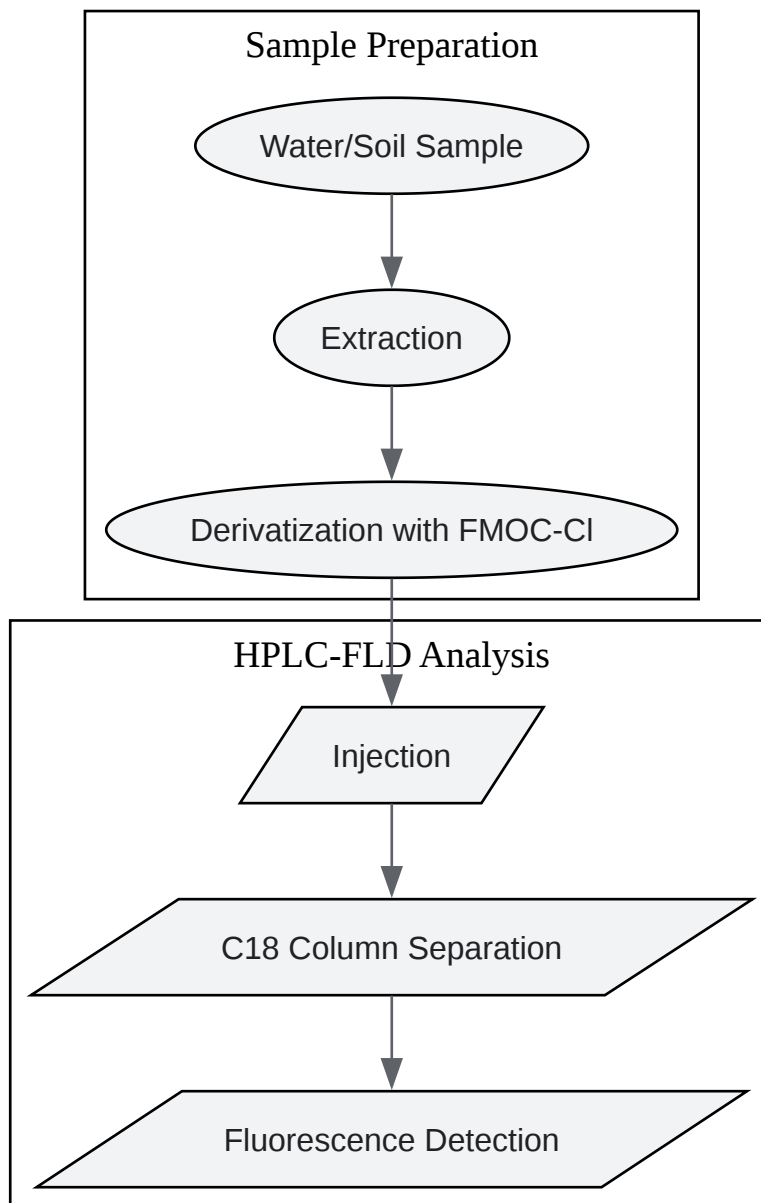
Studies have demonstrated that **dodecylamine** is susceptible to aerobic biodegradation. In a ready biodegradability test (Closed Bottle test, OECD 301D), approximately 80% of **dodecylamine** was degraded within one week[2][3]. Another study using an activated sludge inoculum showed 60% of the theoretical biochemical oxygen demand (BOD) was reached within a 12-day incubation period for a 30 ppm **dodecylamine** solution[1]. However, at a higher concentration of 100 ppm, no biodegradation was observed over the same period, suggesting potential toxicity at elevated concentrations[1].

### Anaerobic Biodegradation

Anaerobic degradation of **dodecylamine** has also been observed. *Pseudomonas stutzeri*, a denitrifying bacterium, has been shown to utilize **dodecylamine** as a growth substrate at low concentrations (0.1 mM). At higher concentrations (0.5 mM), **dodecylamine** exhibited toxicity to the bacterium.

## Biodegradation Pathway

The microbial degradation of **dodecylamine** is initiated by the oxidation of the terminal amine group, a reaction catalyzed by an amine dehydrogenase. This leads to the formation of dodecanal, which is subsequently oxidized to dodecanoic acid by an aldehyde dehydrogenase. The resulting fatty acid then enters the  $\beta$ -oxidation pathway for complete mineralization to carbon dioxide, water, and inorganic nitrogen.



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## References

- 1. oecd.org [oecd.org]
- 2. OECD 111 - Hydrolysis as a Function of pH - Situ Biosciences [situbiosciences.com]
- 3. catalog.labcorp.com [catalog.labcorp.com]
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